

The Role of SARM1 in Neuroinflammatory Diseases: A Technical Guide

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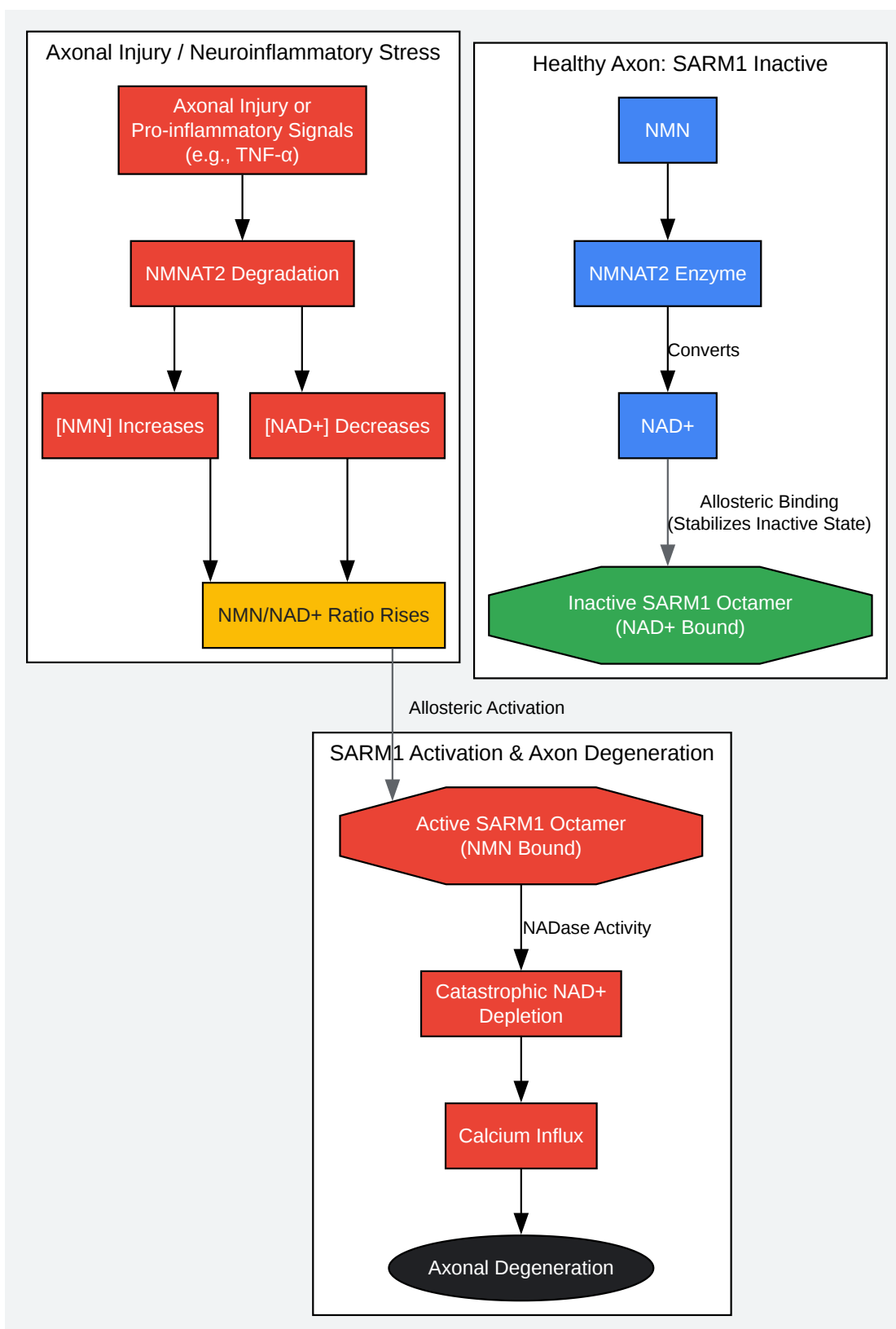
Executive Summary

Sterile Alpha and Toll/Interleukin-1 Receptor Motif-Containing Protein 1 (SARM1) has emerged from its initial discovery as a regulator of innate immunity to become a central executioner of programmed axon degeneration.^{[1][2]} Its intrinsic NADase activity is a critical control point in neuronal fate following injury and in the presence of pathological stress.^{[3][4][5]} A growing body of evidence now implicates SARM1 as a key mediator in the complex interplay between neuronal integrity and the inflammatory landscape of the central nervous system (CNS). This technical guide provides an in-depth examination of the molecular mechanisms of SARM1 activation, its downstream signaling pathways in various neuroinflammatory diseases, and standardized protocols for its investigation. SARM1's multifaceted role in conditions such as multiple sclerosis, Alzheimer's disease, Parkinson's disease, and traumatic brain injury positions it as a highly promising therapeutic target for a new generation of neuroprotective drugs.^{[6][7][8]}

SARM1: Structure and Activation Mechanism

SARM1 is a multidomain protein comprising an N-terminal auto-inhibitory Armadillo repeat (ARM) domain, two central Sterile Alpha Motif (SAM) domains responsible for oligomerization into a characteristic octameric ring, and a C-terminal Toll/Interleukin-1 Receptor (TIR) domain which possesses the enzymatic NADase activity.[9][10][11][12][13]

In healthy neurons, SARM1 is maintained in a latent state through intramolecular interactions where the ARM domain sequesters the catalytic TIR domain.[10][14] Activation is triggered by a critical increase in the intracellular ratio of nicotinamide mononucleotide (NMN) to nicotinamide adenine dinucleotide (NAD⁺).[1][14] This typically occurs following axonal injury, which leads to the rapid degradation of the labile, axon-survival factor and NMN-consuming enzyme, NMNAT2.[1][3] The subsequent accumulation of NMN leads to its binding at an allosteric site on the SARM1 ARM domain, displacing NAD⁺ which stabilizes the inactive conformation.[9][11] This induces a conformational change, releasing the TIR domains, which then oligomerize and cleave NAD⁺ into nicotinamide (NAM), ADP-ribose (ADPR), and cyclic ADPR (cADPR).[3][14] The catastrophic depletion of NAD⁺ leads to an energy crisis, calcium influx, and the ultimate disassembly of the axon.[15][16]



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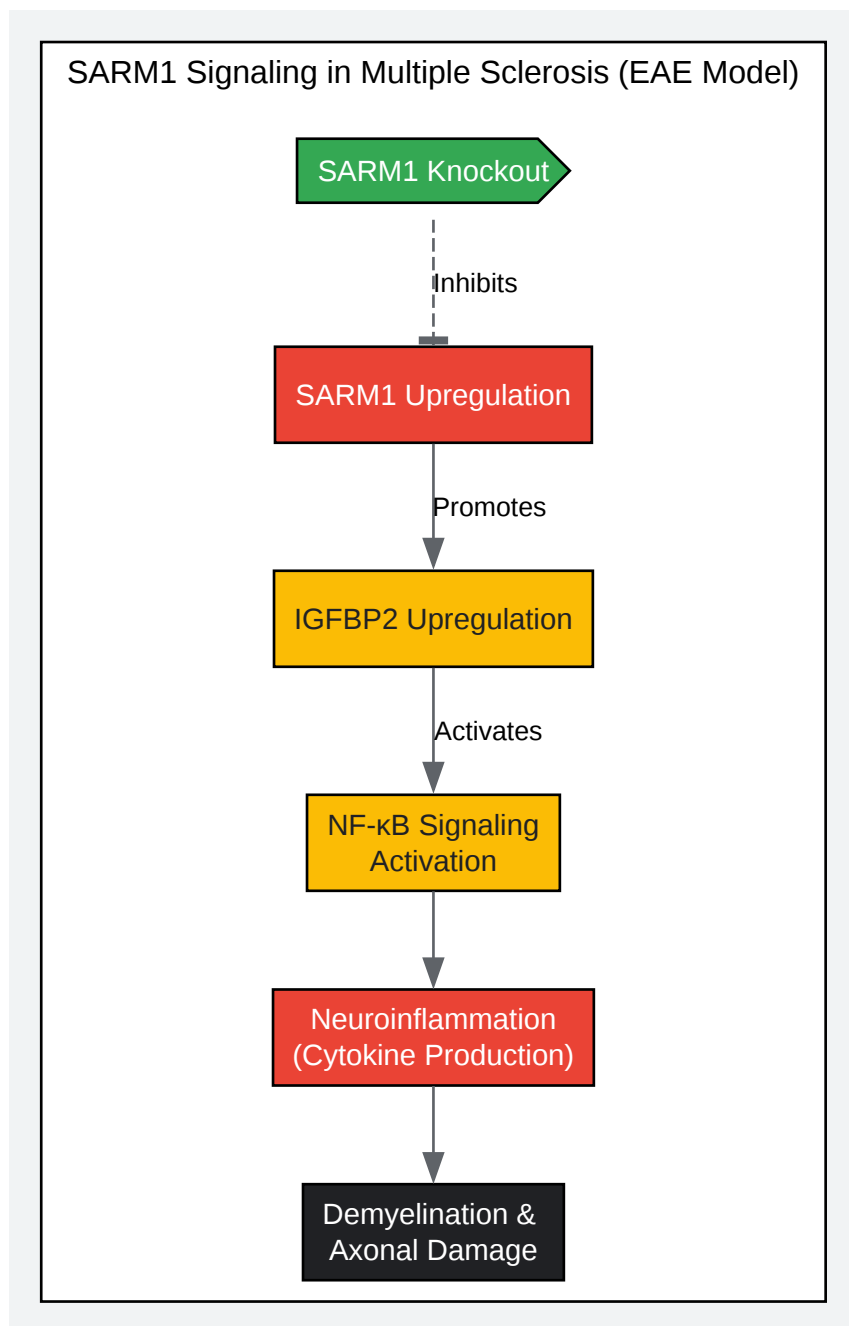
Caption: SARM1 activation is driven by an increased NMN/NAD⁺ ratio.

Role of SARM1 in Specific Neuroinflammatory Diseases

SARM1 is not merely an executioner of injury-induced degeneration; it is also a critical downstream mediator of inflammatory signaling in several chronic neurodegenerative diseases.

Multiple Sclerosis (MS)

MS is an autoimmune disease characterized by neuroinflammation, demyelination, and axonal degeneration.^[17] SARM1 is upregulated in neurons of the spinal cords in the Experimental Autoimmune Encephalomyelitis (EAE) mouse model of MS.^[17] Genetic deletion of SARM1 in the CNS of EAE mice ameliorates disease severity, reducing neuroinflammation, demyelination, and neuronal death.^[17] One proposed mechanism involves SARM1 promoting the expression of insulin-like growth factor-binding protein 2 (IGFBP2), which in turn activates NF- κ B signaling, a key pathway in inflammation.^{[17][18]} SARM1 deletion in EAE models also leads to a significant reduction in plasma neurofilament light (NfL), a key biomarker of axonal damage.^{[7][19]}



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Caption: SARM1/IGFBP2/NF-κB signaling axis in MS models.

Parameter Measured	Animal Model	SARM1 WT/Control	SARM1 Knockout (KO)	Key Finding	Reference
Neuroinflammation	EAE Mice	High levels of inflammatory cell infiltration	Significantly reduced infiltration	SARM1 deletion lessens neuroinflammation.	[17]
Demyelination	EAE Mice	Severe demyelination observed	Significantly reduced demyelination	SARM1 is required for extensive demyelination.	[7][17]
Plasma NfL Levels	EAE Mice	~500% increase at peak disease	Markedly attenuated increase	SARM1 deletion protects axons from damage.	[19]
Neuronal Death	EAE Mice	Significant neuronal loss	Reduced number of dead neurons	SARM1 promotes neuronal death in EAE.	[17]

Table 1: Effects of SARM1 Deletion in the EAE Model of Multiple Sclerosis.

Alzheimer's Disease (AD)

Neuroinflammation is a critical component in the pathogenesis of AD.[20] Studies in APP/PS1 mouse models of AD show that conditional knockout of SARM1 in the CNS delays cognitive decline.[20][21] SARM1 deletion also leads to a reduction in amyloid-beta (A β) deposition and associated inflammatory infiltration in the hippocampus.[20][22] The mechanism appears to involve the tumor necrosis factor-alpha (TNF- α) pathway; SARM1 deletion downregulates TNF- α signaling, thereby alleviating neuroinflammation and its pathological consequences.[20][21] This places SARM1 downstream of key inflammatory triggers in the AD brain.

Parameter Measured	Animal Model	APP/PS1 Control	APP/PS1; SARM1-CKO	Key Finding	Reference
Cognitive Function	APP/PS1 Mice	Progressive cognitive decline	Delayed cognitive decline	SARM1 deletion is neuroprotective.	[20] [21]
A β Deposition	APP/PS1 Mice	High A β plaque load	Reduced A β deposition	SARM1 contributes to A β pathology.	[20]
Inflammatory Infiltration	APP/PS1 Mice	Significant microgliosis/astrocytosis	Reduced inflammatory infiltration	SARM1 promotes neuroinflammation in AD.	[20] [21]
TNF- α Signaling	APP/PS1 Mice	Upregulated	Downregulated	SARM1 acts via the TNF- α pathway in AD.	[20] [21]

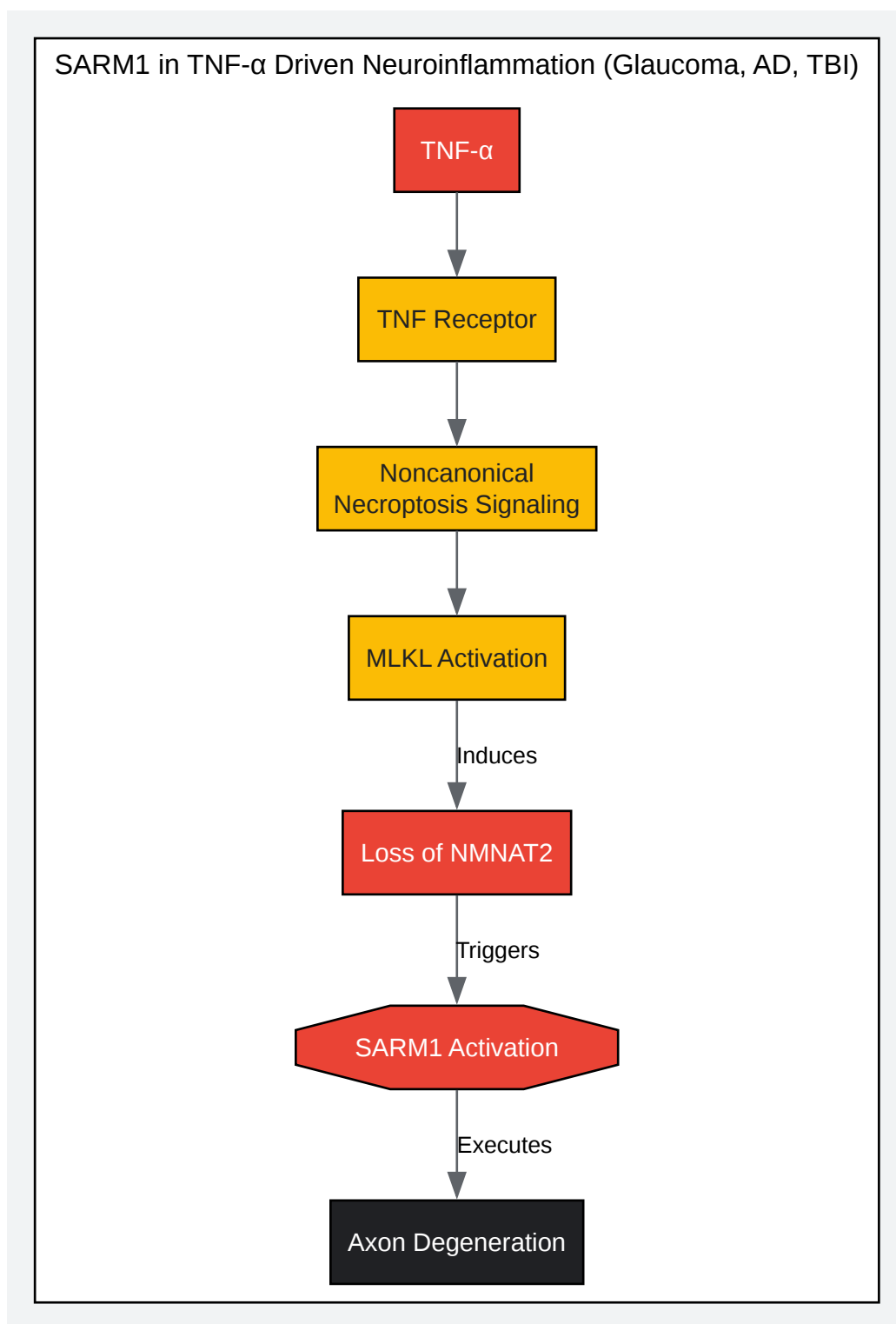
Table 2: Effects of SARM1 Deletion in Mouse Models of Alzheimer's Disease.

Parkinson's Disease (PD)

The degeneration of dopaminergic neurons in the substantia nigra is the pathological hallmark of PD.[\[23\]](#) SARM1 is implicated in this process, as genetic ablation of SARM1 protects against rotenone-induced neuronal cell death in PD models.[\[24\]](#) Research suggests that SARM1 plays a crucial role in the axonal degeneration of dopaminergic neurons.[\[23\]](#)[\[25\]](#) Phosphorylation of SARM1 by c-Jun N-terminal kinase (JNK) has been identified as a key step that enhances its NADase activity and contributes to the degenerative process in toxin-induced models of PD.[\[24\]](#) Therefore, inhibiting SARM1 is being actively investigated as a disease-modifying strategy for PD.[\[23\]](#)

Traumatic Brain Injury (TBI) and Spinal Cord Injury (SCI)

Traumatic axonal injury is a primary pathology in both TBI and SCI.[2][4] SARM1 is a master executioner of this injury-induced axon degeneration pathway.[26] Mice lacking SARM1 show a remarkable attenuation of axonal damage and improved functional outcomes after experimental TBI.[27][28] SARM1 deletion reduces the formation of β -amyloid precursor protein (β APP) aggregates in damaged axons and lowers plasma levels of phosphorylated neurofilament heavy chain (pNFH), both established markers of axonal injury.[27][28] In SCI models, SARM1 is upregulated in neurons and astrocytes post-injury.[2][29] Its deletion reduces neuroinflammation and promotes axonal regeneration, partly through the downregulation of NF- κ B signaling.[2]



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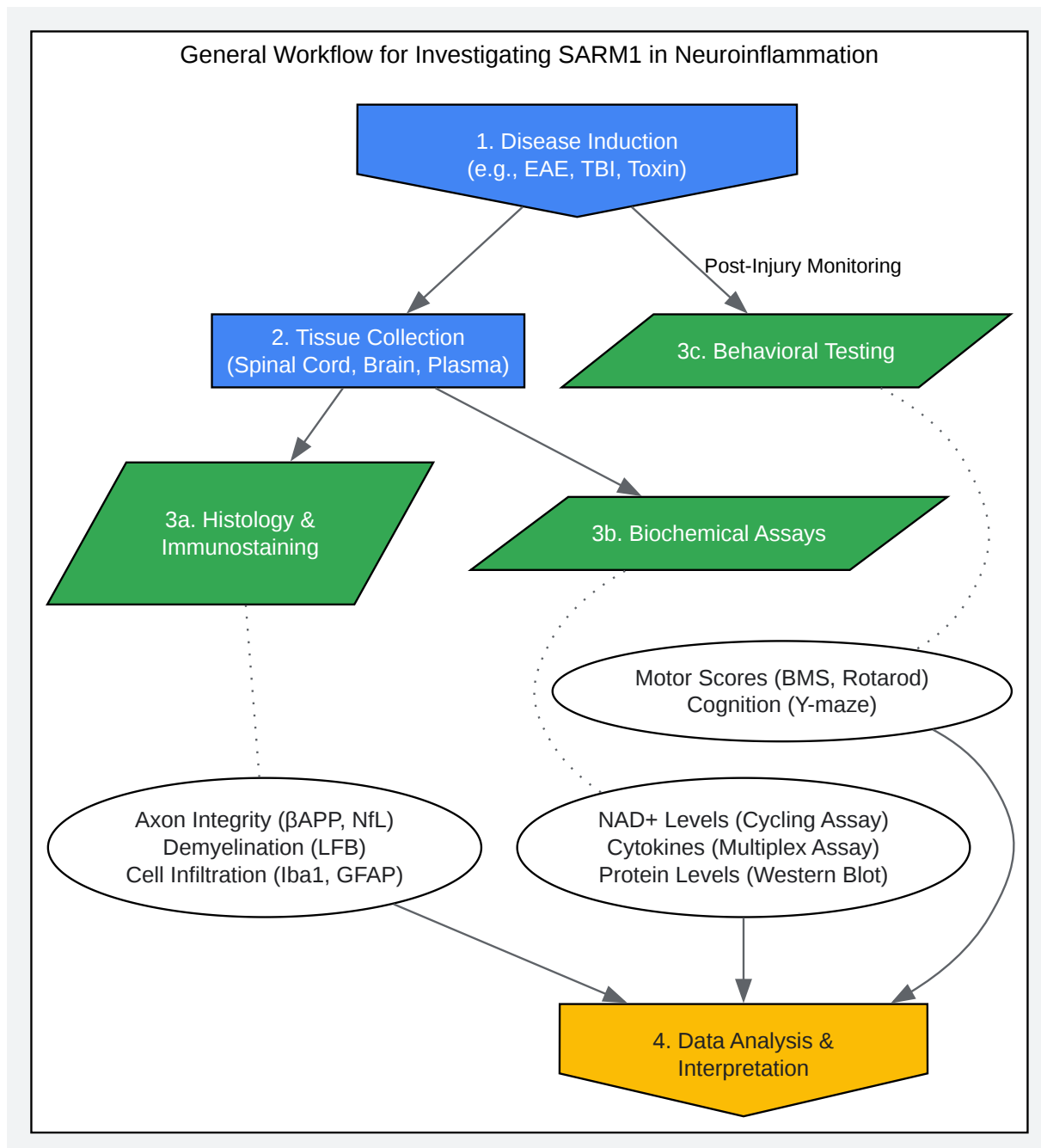
Caption: SARM1 acts downstream of TNF- α and necroptotic signaling.

Parameter Measured	Animal Model	TBI Control (WT)	TBI SARM1-/-	Key Finding	Reference
Axonal β APP Aggregates	rmCHI Mice	Numerous aggregates in corpus callosum	Reduced aggregates by ~85% at 48h	SARM1 is critical for traumatic axonal injury.	[28]
Plasma pNFH Levels	TBI Mice	Significantly elevated	Blunted by >90% at 48h	SARM1 loss preserves axonal integrity.	[28]
White Matter Atrophy	TBI Mice	Significant corpus callosum atrophy	Atrophy is attenuated	SARM1 contributes to chronic pathology.	[30]
Neurological Function	TBI Mice	Significant behavioral deficits	Strong, early preservation of function	Targeting SARM1 may improve outcomes.	[27]

Table 3: Effects of SARM1 Deletion in Mouse Models of Traumatic Brain Injury.

Key Experimental Protocols

Investigating the role of SARM1 requires robust and reproducible experimental models and assays.



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Caption: A standardized workflow for SARM1 functional analysis.

Induction of Experimental Autoimmune Encephalomyelitis (EAE)

- Objective: To create an in vivo model of MS to study neuroinflammation and demyelination.
- Methodology:
 - Animals: C57BL/6 mice (WT and SARM1-KO), 8-10 weeks old.
 - Immunization: Emulsify Myelin Oligodendrocyte Glycoprotein peptide 35-55 (MOG₃₅₋₅₅) in Complete Freund's Adjuvant (CFA) supplemented with Mycobacterium tuberculosis.
 - Administration: Inject 100-200 µL of the emulsion subcutaneously at two sites on the flank.
 - Pertussis Toxin: Administer Pertussis toxin (PTX) intraperitoneally on day 0 and day 2 post-immunization to facilitate blood-brain barrier disruption.
 - Monitoring: Score mice daily for clinical signs of EAE on a scale of 0-5 (0=no signs, 1=limp tail, 2=hindlimb weakness, 3=hindlimb paralysis, 4=quadriplegia, 5=moribund).
 - Tissue Harvest: At desired time points (e.g., peak disease, chronic phase), perfuse mice and collect spinal cord and brain tissue for analysis.[\[17\]](#)[\[18\]](#)

Quantification of NAD⁺ Levels

- Objective: To measure the depletion of NAD⁺, the direct enzymatic substrate of SARM1.
- Methodology (Enzymatic Cycling Assay):
 - Sample Preparation: Homogenize brain/spinal cord tissue or cultured neurons in acid extraction buffer (e.g., 0.6 M HClO₄).
 - Neutralization: Neutralize the acid extract with KOH.
 - Reaction Mix: Prepare a reaction mixture containing alcohol dehydrogenase, cycling reagents (e.g., bicyclo[2.2.1]heptan-2-one), and a colorimetric or fluorometric substrate (e.g., resazurin).

- Measurement: Add the neutralized sample to the reaction mix. The rate of product formation is proportional to the NAD⁺ concentration.
- Quantification: Read absorbance or fluorescence over time using a plate reader and calculate concentration against a standard curve of known NAD⁺ concentrations.

Assessment of Axonal Degeneration (Immunostaining)

- Objective: To visualize and quantify the extent of axonal damage in tissue sections.
- Methodology:
 - Tissue Preparation: Perfuse animals with 4% paraformaldehyde (PFA). Post-fix tissue in PFA, then cryoprotect in sucrose solution. Section the spinal cord or brain using a cryostat or vibratome.
 - Blocking: Permeabilize sections with a detergent (e.g., Triton X-100) and block non-specific antibody binding with serum (e.g., normal goat serum).
 - Primary Antibody Incubation: Incubate sections overnight at 4°C with a primary antibody against a marker of axonal injury, such as anti- β APP or anti-phosphorylated Neurofilament-H (pNFH).
 - Secondary Antibody Incubation: Wash sections and incubate with a fluorescently-labeled secondary antibody (e.g., Goat anti-Rabbit Alexa Fluor 488).
 - Imaging and Analysis: Mount sections with a DAPI-containing medium. Capture images using a fluorescence or confocal microscope. Quantify the number and area of β APP-positive axonal swellings or the intensity of pNFH staining using image analysis software (e.g., ImageJ).[\[2\]](#)[\[28\]](#)

Measurement of Neuroinflammatory Markers

- Objective: To quantify levels of cytokines and chemokines in tissue or fluid samples.
- Methodology (Multiplex Immunoassay, e.g., Luminex):

- **Sample Preparation:** Homogenize CNS tissue in a lysis buffer containing protease inhibitors. Centrifuge to clarify the lysate. Serum or CSF can also be used.[31]
- **Assay Principle:** Use a kit containing distinct populations of microsphere beads, each coated with an antibody specific for a different cytokine (e.g., TNF- α , IL-6, IL-1 β).
- **Procedure:** Incubate samples with the mixed bead population. Cytokines in the sample will bind to their specific beads.
- **Detection:** Add a cocktail of biotinylated detection antibodies, followed by a streptavidin-phycoerythrin (SA-PE) conjugate.
- **Reading:** Analyze the plate on a multiplex analyzer. One laser identifies the bead type (and thus the cytokine), and a second laser quantifies the PE signal, which is proportional to the cytokine concentration.[31][32]
- **Quantification:** Calculate concentrations based on standard curves run in parallel.

Therapeutic Implications and Future Directions

The central role of SARM1 as a downstream executioner of both injury-induced and inflammation-driven axonal degeneration makes it an exceptionally attractive therapeutic target.[6][33] Unlike strategies that target upstream inflammatory mediators, which can have broad immunosuppressive effects, inhibiting SARM1 offers a neuron-centric protective mechanism. The observation that SARM1 knockout mice develop and behave normally suggests that its inhibition may have a favorable safety profile.[2]

The development of small molecule inhibitors of SARM1's NADase activity is a primary focus of current drug discovery efforts.[34] Such inhibitors have the potential to be first-in-class, disease-modifying therapies for a range of devastating neuroinflammatory and neurodegenerative disorders. Future research will focus on optimizing the potency and CNS penetrance of these inhibitors, defining the therapeutic window for intervention in different diseases, and identifying biomarkers, such as cADPR or pNFH, to monitor target engagement and therapeutic efficacy in clinical trials.

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